

Technical Guide: 3-(3,5-Dichlorophenyl)-1-methylhydantoin (CAS 27387-90-2)

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Compound of Interest

Compound Name: 3-(3,5-Dichlorophenyl)-1-methylhydantoin

Cat. No.: B1589153

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(3,5-Dichlorophenyl)-1-methylhydantoin is a hydantoin derivative with the CAS number 27387-90-2. This document provides a comprehensive overview of its chemical properties, synthesis, and its primary application as a chemical intermediate. While direct biological activity data for this specific compound is not extensively available in public literature, this guide will touch upon the functional applications of compounds synthesized from it.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **3-(3,5-Dichlorophenyl)-1-methylhydantoin** is presented in the table below. This data is aggregated from various chemical supplier and database entries.

Property	Value	Source
CAS Number	27387-90-2	N/A
Molecular Formula	C ₁₀ H ₈ Cl ₂ N ₂ O ₂	N/A
Molecular Weight	259.09 g/mol	N/A
IUPAC Name	3-(3,5-dichlorophenyl)-1-methylimidazolidine-2,4-dione	N/A
Synonyms	3-(3,5-Dichlorophenyl)-1-methyl-2,4-imidazolidinedione	N/A
Appearance	White to off-white crystalline solid	N/A
Melting Point	202-204 °C	N/A
Solubility	Information not available	N/A

Synthesis

The synthesis of **3-(3,5-Dichlorophenyl)-1-methylhydantoin** is well-documented in patent literature, where it serves as a key intermediate. The general synthetic route involves the reaction of N-methylglycine (sarcosine) or its ester with 3,5-dichlorophenyl isocyanate.

Experimental Protocol: Synthesis from Sarcosine Ethyl Ester Hydrochloride

This protocol is adapted from patent literature describing the synthesis of hydantoin derivatives.

Materials:

- Sarcosine ethyl ester hydrochloride
- Triethylamine
- Dichloromethane (DCM)
- 3,5-Dichlorophenyl isocyanate

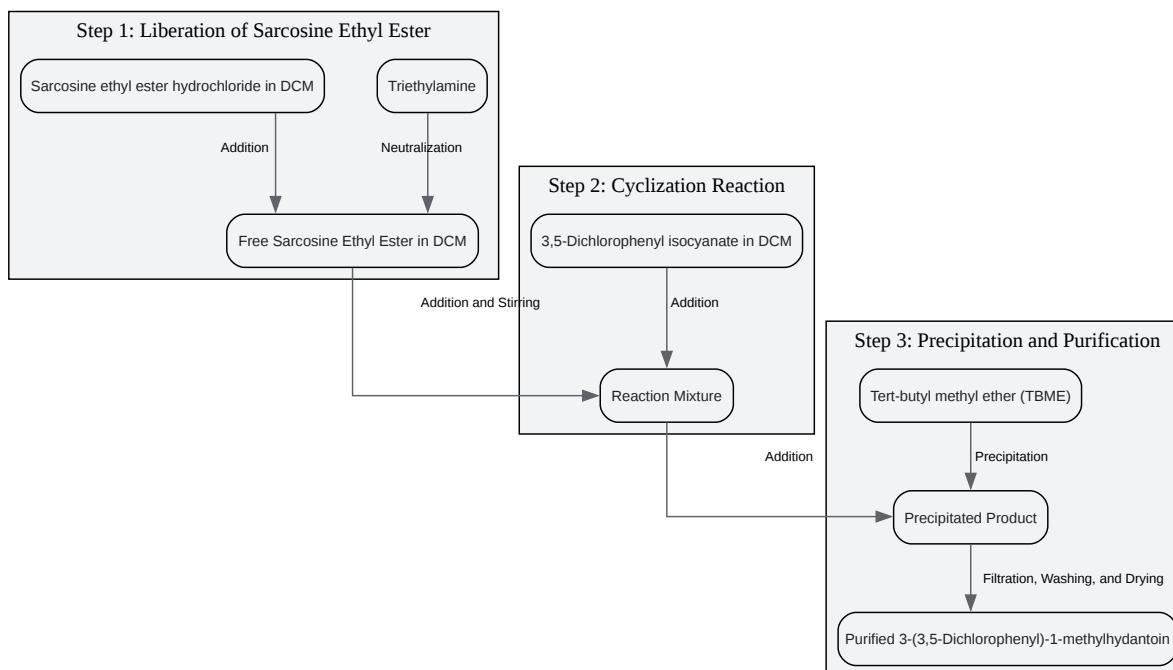
- Tert-butyl methyl ether (TBME)
- Water

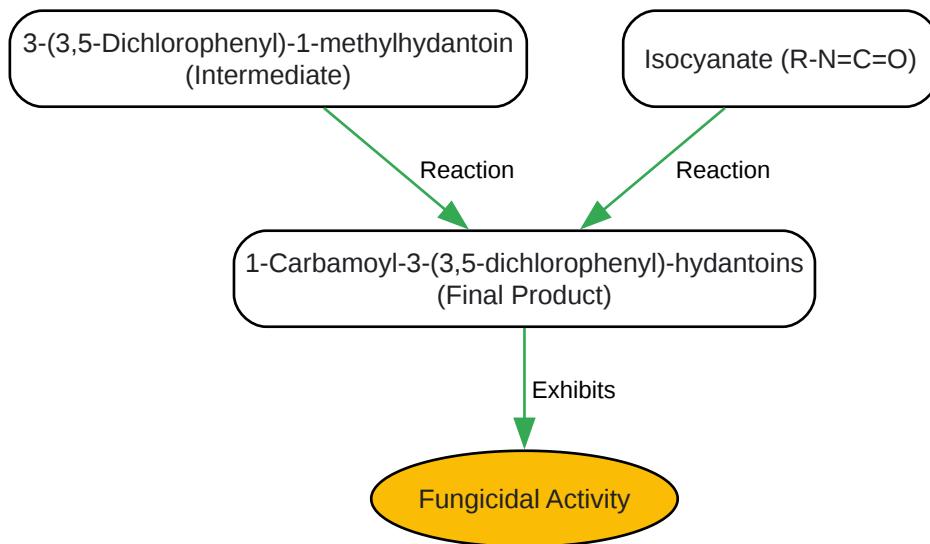
Procedure:

- A suspension of sarcosine ethyl ester hydrochloride in dichloromethane is treated with triethylamine and stirred at room temperature.
- The resulting triethylamine hydrochloride salt is removed by filtration.
- The filtrate, containing the free sarcosine ethyl ester, is cooled.
- A solution of 3,5-dichlorophenyl isocyanate in dichloromethane is slowly added to the cooled filtrate.
- The reaction mixture is stirred for several hours at room temperature to allow for the cyclization reaction to complete.
- Tert-butyl methyl ether is added to the reaction mixture to precipitate the product.
- The suspension is filtered, and the filter cake is washed with TBME.
- The crude product is then purified by slurring in water, followed by filtration and drying, to yield **3-(3,5-dichlorophenyl)-1-methylhydantoin** as a white crystalline solid.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **3-(3,5-Dichlorophenyl)-1-methylhydantoin**.





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- To cite this document: BenchChem. [Technical Guide: 3-(3,5-Dichlorophenyl)-1-methylhydantoin (CAS 27387-90-2)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1589153#3-3-5-dichlorophenyl-1-methylhydantoin-cas-number-27387-90-2>

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